



An In-Depth Technical Guide to 3-Acetamidoadamantane-1-carboxylic Acid

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Compound of Interest

3-Acetylamino-adamantane-1carboxylic acid

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This technical guide provides a comprehensive overview of 3-acetamidoadamantane-1-carboxylic acid, a key intermediate in the synthesis of various biologically active adamantane derivatives. This document details its chemical identity, physicochemical properties, synthesis protocols, and spectroscopic data.

Chemical Identity

IUPAC Name: 3-acetamidoadamantane-1-carboxylic acid[1]

Synonyms:

- 3-Acetylamino-adamantane-1-carboxylic acid[1]
- 1-acetamido-3-adamantanecarboxylic acid[1]
- 3-(acetylamino)adamantane-1-carboxylic acid[1]
- 3-(acetylamino)tricyclo[3.3.1.1³, 7]decane-1-carboxylic acid[1]
- Adamantane-1-carboxylic acid, 3-acetylamino-[1]

CAS Number: 6240-00-2[1]



Physicochemical Properties

A summary of the key physicochemical properties of 3-acetamidoadamantane-1-carboxylic acid is presented in the table below. This data is essential for its handling, formulation, and application in research and development.

Property	Value	Reference
Molecular Formula	С13Н19NО3	[1]
Molecular Weight	237.29 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	242-246 °C	_
Solubility	Not easily soluble in water.	_
LogP	2.2466	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	2	[2]

Synthesis and Experimental Protocols

The synthesis of 3-acetamidoadamantane-1-carboxylic acid is typically achieved through a two-step process, starting from the commercially available 1-adamantanecarboxylic acid. The key steps involve the hydroxylation of the adamantane core followed by a Ritter reaction to introduce the acetamido group.

Synthesis of 3-Hydroxyadamantane-1-carboxylic Acid (Precursor)

Reaction: Oxidation of 1-adamantanecarboxylic acid using a mixed acid oxidant.

Experimental Protocol:



- In a 250 mL three-necked flask equipped with a condensing reflux device, magnetic stirrer, and an ice-salt bath, add 1-adamantanecarboxylic acid, nitric acid (65%), and concentrated sulfuric acid (98%).
- Control the temperature using the ice-salt bath and slowly add concentrated sulfuric acid via a constant pressure dropping funnel.
- After the addition is complete, allow the reaction to proceed for a specified period.
- Pour the reaction mixture into a large beaker containing crushed ice and stir until all the ice has melted.
- · Cool the mixture to precipitate a light yellow solid.
- Filter the precipitate and wash it three times with water, followed by three washes with ether.
- Recrystallize the crude product from a mixture of acetone and water (9:1 volume ratio).
- Dry the resulting white solid under vacuum to obtain 3-hydroxy-1-adamantanecarboxylic acid.

Synthesis of 3-Acetamidoadamantane-1-carboxylic Acid

Reaction: Ritter reaction of 3-hydroxyadamantane-1-carboxylic acid with acetonitrile in a sulfuric acid medium.

Experimental Protocol:

- In a suitable reaction vessel, dissolve 3-hydroxyadamantane-1-carboxylic acid in sulfuric acid.
- Cool the mixture and add acetonitrile dropwise while maintaining a low temperature.
- Stir the reaction mixture for 2.5 hours.
- Decompose the reaction by pouring it into ice water, which will cause the product to precipitate.



- Filter the sediment and wash with water until a neutral pH is achieved.
- Dry the product to obtain high-purity 3-acetylaminoadamantane-1-carboxylic acid.

Hydrolysis of 3-Acetamidoadamantane-1-carboxylic Acid

Reaction: Acid-catalyzed hydrolysis to yield 3-aminoadamantane-1-carboxylic acid hydrochloride.

Experimental Protocol:

- To 5g of 3-acetamidoadamantane-1-carboxylic acid, add 40 mL of water and 50 mL of concentrated hydrochloric acid.
- Boil the mixture for 6 hours.
- After the reaction is complete, evaporate the reaction mixture to dryness.
- Process the residue with acetone to obtain 3-aminoadamantane-1-carboxylic acid hydrochloride.

Spectroscopic Data Carbon-13 Nuclear Magnetic Resonance (13C NMR)

• ¹³C NMR (CDCl₃, 100 MHz): δ 177.62, 168.61, 42.06, 41.35, 37.59, 34.95, 28.43, 23.63 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of 3-acetamidoadamantane-1-carboxylic acid exhibits characteristic absorption bands corresponding to its functional groups.



Wavenumber (cm ⁻¹)	Functional Group	
~3300-2500	O-H stretch (carboxylic acid)	
~3400-3250	N-H stretch (amide)	
~2923, 2861	C-H stretch (adamantane)	
~1710	C=O stretch (carboxylic acid)	
~1650	C=O stretch (amide I)	
~1550	N-H bend (amide II)	

Mass Spectrometry

- GC-MS Top Peak (m/z): 237[1]
- Second Highest Peak (m/z): Not specified[1]
- Third Highest Peak (m/z): 191[1]

Logical Relationships in Synthesis

The synthesis of 3-acetamidoadamantane-1-carboxylic acid follows a clear logical progression from readily available starting materials. This workflow is crucial for planning and executing the synthesis in a laboratory or industrial setting.



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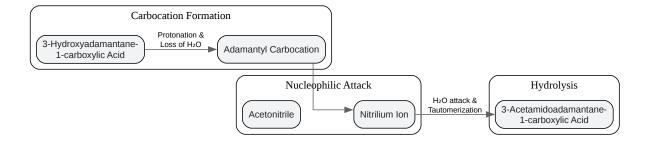
Caption: Synthetic pathway of 3-acetamidoadamantane-1-carboxylic acid.

Ritter Reaction Mechanism

The core transformation in the synthesis of 3-acetamidoadamantane-1-carboxylic acid is the Ritter reaction. This reaction involves the formation of a stable carbocation on the adamantane



scaffold, which is then attacked by the nitrogen atom of acetonitrile.



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Caption: Mechanism of the Ritter reaction for the synthesis.

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References

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